

Perfluoro-2-methylpentane: A Profile for the Advanced Researcher

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Compound of Interest

Compound Name: Perfluoro-2-methylpentane

Cat. No.: B1293502

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Perfluoro-2-methylpentane, also known as Tetradecafluoro-2-methylpentane or Perfluoroisohexane, is a fully fluorinated hydrocarbon. Its molecular structure, a branched six-carbon chain saturated with fluorine atoms, bestows upon it a unique combination of physical and chemical properties.

Key Characteristics:

- **Chemical Inertness:** The strength of the carbon-fluorine bond makes the molecule exceptionally resistant to chemical attack, rendering it an ideal solvent for highly reactive species.
- **Thermal Stability:** It can withstand high temperatures without degradation, making it suitable for applications in thermally demanding environments.^[1]
- **Low Surface Tension and High Density:** These properties facilitate the wetting of surfaces and the separation of phases in multiphasic systems. Its density is approximately 1.73 g/cm³.^{[1][2]}
- **Immiscibility:** It is immiscible with water and most common organic solvents, a property leveraged in extraction and biphasic reaction systems.
- **Dielectric Strength:** Its high dielectric strength makes it an effective insulating fluid in electronic applications.^[1]

These characteristics make **Perfluoro-2-methylpentane** a valuable component in diverse, high-stakes research fields. It is utilized as a specialty solvent in the electronics industry, a component in advanced refrigerant formulations, a building block for fluorinated polymers, and a medium in aerospace and analytical chemistry applications.^{[1][3]}

The Commercial Supplier Landscape: Sourcing High-Purity Material

The procurement of **Perfluoro-2-methylpentane** requires careful vetting of suppliers to ensure the material meets the stringent purity requirements of scientific research. The market consists of manufacturers, specialty chemical producers, and distributors. It is crucial to source from suppliers who provide comprehensive analytical documentation for each batch.

Table 1: Commercial Sources for **Perfluoro-2-methylpentane** (CAS 355-04-4)

Supplier	Product Name(s)	Purity	Notes
Chem-Impex	Tetradecafluoro-2-methylpentane, Perfluoroisohexane, Perfluoro-2-methylpentane	≥ 99% (GC)	Provides detailed physical properties and highlights applications in specialty solvents, refrigerants, and fluoropolymers.[1]
F2 Chemicals Ltd	Perfluoro-2-methylpentane	Not specified	A UK-based manufacturer specializing in fluorochemicals, providing key physical data like boiling and melting points.[4]
Aladdin Scientific	Tetradecafluoro-2-methylpentane	99%	A US-based trader offering the product in various research quantities (25g, 100g, 500g).[5]
GIHI CHEMICALS CO.,LIMITED	Tetradecafluoro-2-Methylpentane	99%	A China-based trader offering the product in various package sizes including 1kg and 5kg. [5]
Shanghai Medfine Bio-pharmaceutical Co., Ltd.	Perfluoro(2-methylpentane)	99%	A China-based trader that provides extensive product information, including physical and safety data.[2]
Sancai Industry	PERFLUORO-2-METHYLPENTANE	Not specified	A professional supplier from China that notes the

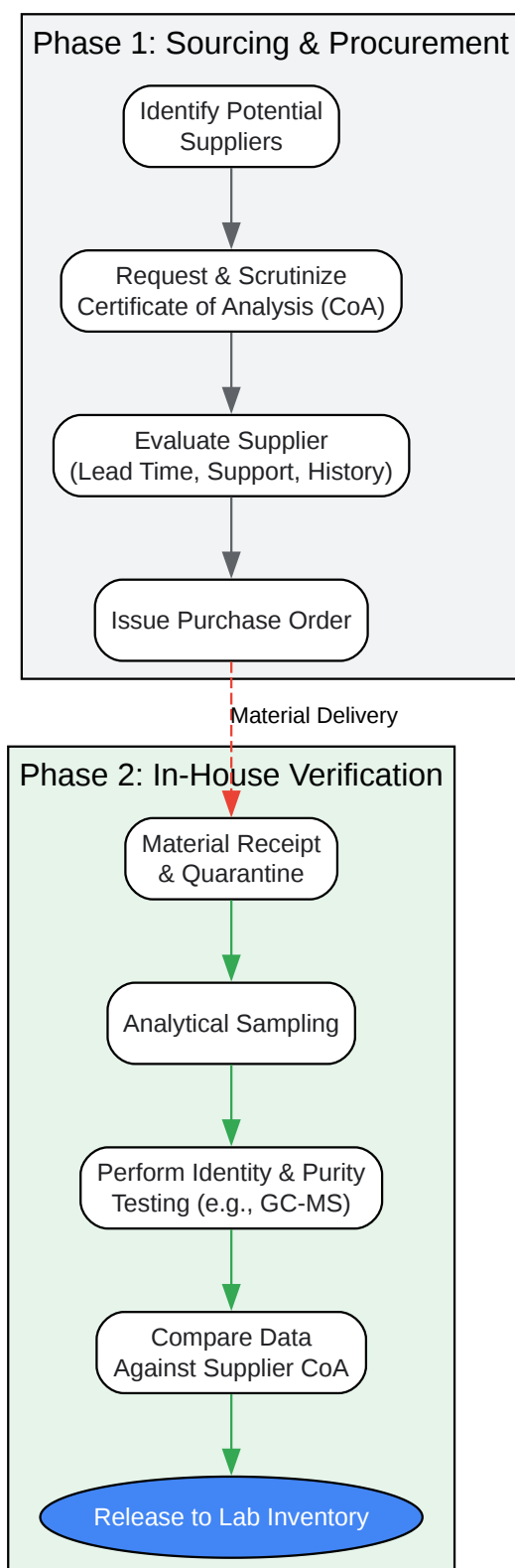
compound's use as a specialized solvent in electronics and coatings.[3]

Career Henan Chemica Co.	PERFLUORO-2-METHYLPENTANE	98.8% min	A China-based trader offering the product.[5]
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Note: This table is not exhaustive but represents a cross-section of available suppliers. Purity and availability should always be confirmed directly with the supplier for the specific batch.

A Framework for Procurement and Quality Assurance

A systematic approach to procurement is essential to mitigate risks associated with chemical purity and supplier reliability. The process should not end with the placement of a purchase order but must extend to a rigorous in-house verification of the material. This self-validating system ensures that the material entering the laboratory workflow is of known and acceptable quality.



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Figure 1: A comprehensive workflow for the procurement and quality verification of research-grade chemicals.

Experimental Protocol: Identity and Purity Verification by GC-MS

The Certificate of Analysis provided by the supplier is the first point of reference, but independent verification is a cornerstone of good laboratory practice. Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive method for confirming the identity and assessing the purity of a volatile compound like **Perfluoro-2-methylpentane**.

Objective: To confirm the chemical identity and determine the purity of a received batch of **Perfluoro-2-methylpentane**.

Methodology:

- System Preparation:
 - Ensure the GC-MS system is calibrated and has passed all diagnostic tests.
 - Condition the analytical column (e.g., a non-polar DB-1 or equivalent) according to the manufacturer's instructions to ensure a stable baseline.
- Sample Preparation:
 - Due to its volatility and typical high purity, **Perfluoro-2-methylpentane** can often be analyzed neat.
 - If necessary, prepare a dilute solution (e.g., 1% v/v) in a highly volatile solvent in which it is soluble, although direct injection is preferred to avoid solvent peaks.
- Instrumental Parameters (Example):
 - Injector: Split mode (e.g., 100:1 ratio) at 200°C.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.

- Oven Program: Initial temperature of 35°C, hold for 2 minutes, then ramp at 15°C/min to 200°C.
- Mass Spectrometer: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-400.
- Data Acquisition and Analysis:
 - Inject 0.5 µL of the sample into the GC-MS.
 - Identity Confirmation: The primary peak in the resulting total ion chromatogram (TIC) should be integrated. The mass spectrum of this peak must be compared against a reference spectrum from a trusted library (e.g., NIST). The fragmentation pattern for **Perfluoro-2-methylpentane** is characteristic and serves as a molecular fingerprint.
 - Purity Assessment: The purity is calculated as the area percent of the main peak relative to the total area of all peaks in the chromatogram.
 - $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$
- Validation:
 - The determined identity and purity must align with the specifications listed on the supplier's Certificate of Analysis. Any significant discrepancies (>1-2% in purity or unexpected major impurities) warrant contacting the supplier's technical support and keeping the material in quarantine.

Handling and Storage Protocols

Proper handling and storage are critical for maintaining the integrity of **Perfluoro-2-methylpentane** and ensuring laboratory safety.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage temperature is often between 2-8°C.[1]
- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses and chemical-resistant gloves. Handle in a well-ventilated area or a chemical fume hood to

avoid inhalation of vapors.

- Safety: While chemically inert, it is important to consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and handling information. The compound may cause skin and eye irritation.[2]

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